

1-Methyl-1-vinylcyclohexane: A Comprehensive Technical Guide to Hazards and Safety Precautions

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Compound of Interest

Compound Name: 1-Methyl-1-vinylcyclohexane

Cat. No.: B15232484

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the known hazards and essential safety precautions for **1-Methyl-1-vinylcyclohexane** (CAS No. 21623-78-9). Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this guide synthesizes data from structurally similar molecules, including vinylcyclohexane, methylcyclohexane, and 1-methyl-1-cyclohexene, to provide a robust safety profile. This information is intended to enable researchers, scientists, and drug development professionals to handle this compound with the utmost care and to implement appropriate safety protocols in the laboratory setting.

Hazard Identification and Classification

Based on the analysis of its structural analogues, **1-Methyl-1-vinylcyclohexane** is anticipated to be a highly flammable liquid and vapor, a skin irritant, and may cause drowsiness or dizziness. A significant hazard is the risk of aspiration if swallowed, which can be fatal. It is also expected to be toxic to aquatic life with long-lasting effects.

Anticipated GHS Hazard Classification:

Hazard Class	Hazard Category
Flammable Liquids	Category 2
Skin Corrosion/Irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Narcotic Effects)
Aspiration Hazard	Category 1
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 2

Signal Word: Danger

Anticipated Hazard Statements:

- H225: Highly flammable liquid and vapor.[\[1\]](#)[\[2\]](#)
- H315: Causes skin irritation.[\[3\]](#)
- H336: May cause drowsiness or dizziness.[\[1\]](#)[\[3\]](#)
- H304: May be fatal if swallowed and enters airways.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- H411: Toxic to aquatic life with long lasting effects.[\[1\]](#)[\[4\]](#)

Physical and Chemical Properties (Inferred)

The following table summarizes the inferred physical and chemical properties of **1-Methyl-1-vinylcyclohexane** based on data from its structural analogues. These values should be considered estimates.

Property	Inferred Value	Source Analogue(s)
Molecular Formula	C ₉ H ₁₆	[5]
Molecular Weight	124.22 g/mol	[5]
Appearance	Colorless liquid	[6]
Boiling Point	~110-130 °C	Vinylcyclohexane (128 °C), 1-Methyl-1-cyclohexene (110-111 °C)[6]
Flash Point	< 21 °C	Vinylcyclohexane (21 °C)
Density	~0.8 g/mL	Vinylcyclohexane (0.805 g/mL), 1-Methyl-1-cyclohexene (0.811 g/mL)[6]
Solubility	Insoluble in water; Soluble in organic solvents.	[6]

Experimental Protocols: Safe Handling and Emergency Procedures

Given the anticipated hazards, stringent safety protocols must be followed when handling **1-Methyl-1-vinylcyclohexene**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly sealed safety goggles or a face shield.
- Skin Protection: Wear flame-retardant, chemically resistant gloves (e.g., nitrile) and a lab coat.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood. If the potential for inhalation of vapors is high, a respirator with an appropriate organic vapor cartridge is recommended.

Handling and Storage

- Handling:
 - Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)
 - Use non-sparking tools.[\[1\]](#)[\[2\]](#)
 - Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)[\[2\]](#)
 - Avoid contact with skin and eyes.
 - Avoid breathing vapors.[\[1\]](#)
 - Work in a well-ventilated area or a chemical fume hood.[\[1\]](#)
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
 - Store away from incompatible materials such as oxidizing agents.[\[7\]](#)
 - The storage area should be a designated flammable liquids cabinet or room.

Spill and Leak Procedures

- Small Spills:
 - Eliminate all ignition sources.
 - Ventilate the area.
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
 - Place the absorbent material in a sealed, labeled container for hazardous waste disposal.
[\[1\]](#)
- Large Spills:
 - Evacuate the area immediately.

- Contact emergency services and the institutional safety office.
- Prevent the spill from entering drains or waterways.[3]

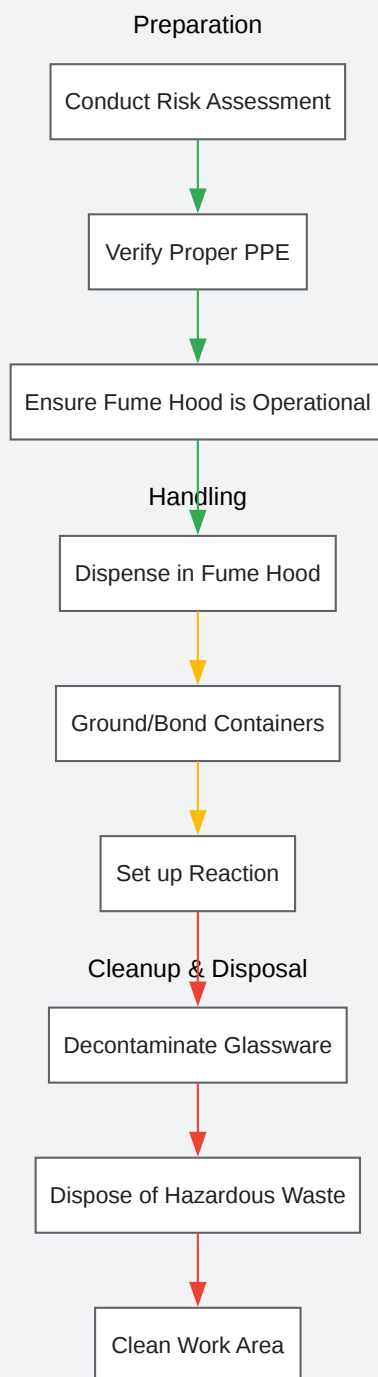
First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[1][2][3]

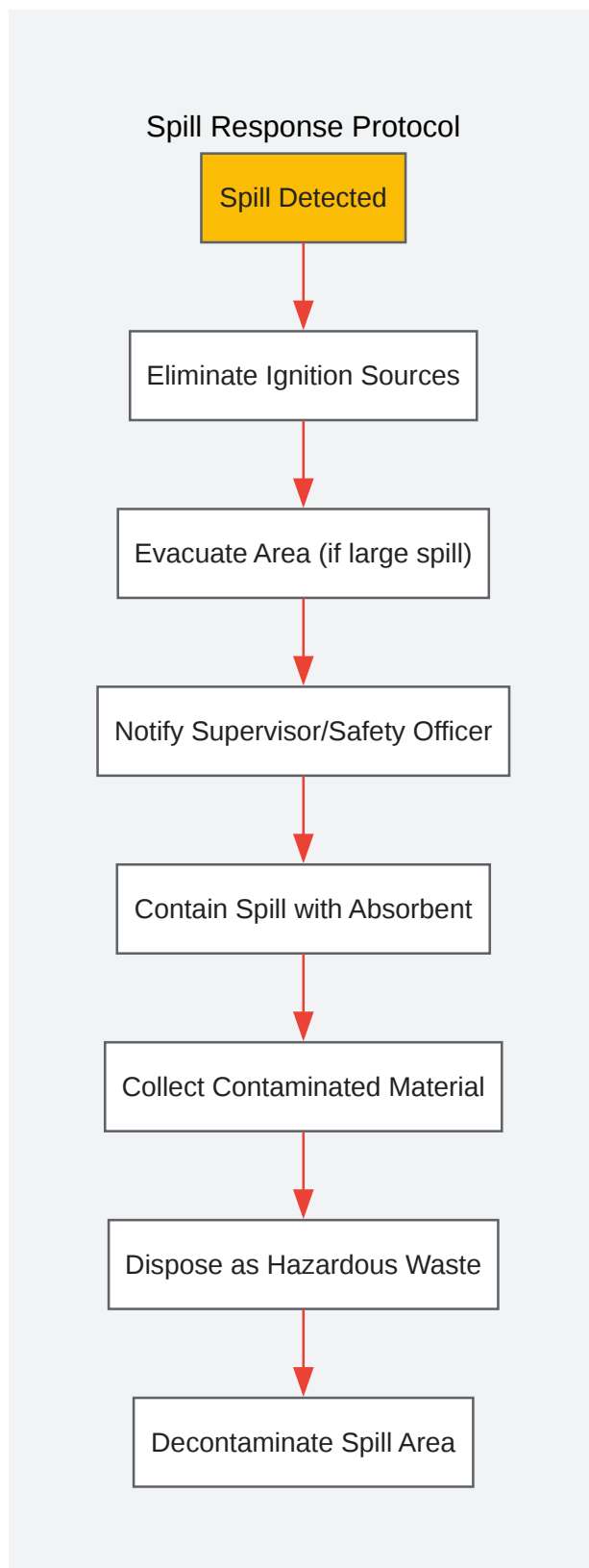
Visualized Workflows

The following diagrams illustrate key workflows for the safe handling of **1-Methyl-1-vinylcyclohexane**.

Safe Handling Workflow for 1-Methyl-1-vinylcyclohexane

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Caption: A logical workflow for the safe handling of **1-Methyl-1-vinylcyclohexane**.



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Caption: A stepwise protocol for responding to a spill of **1-Methyl-1-vinylcyclohexane**.

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